

S26131 stability in solution and storage conditions

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Compound of Interest

Compound Name: S26131

Cat. No.: B15603917

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S26131 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **S26131**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **S26131**?

A1: Proper storage of **S26131** is crucial for maintaining its integrity and activity. The recommended storage conditions for both the solid compound and solutions are summarized in the table below.

Q2: How should I prepare a stock solution of **S26131**?

A2: It is recommended to prepare a stock solution of **S26131** in a suitable organic solvent. Dimethyl sulfoxide (DMSO) is a commonly used solvent for this purpose. For example, a 10 mM stock solution can be prepared by dissolving the appropriate mass of **S26131** in DMSO.[1]
[2] To ensure complete dissolution, sonication or warming the solution may be necessary.[3]

Q3: What should I do if the compound precipitates out of solution?

A3: If precipitation is observed during the preparation of a solution, gentle warming and/or sonication can be used to aid in redissolving the compound.[2] It is also important to use a

newly opened container of hygroscopic solvents like DMSO, as absorbed water can affect solubility.^[1]

Q4: How stable are **S26131** solutions at different temperatures?

A4: Stock solutions of **S26131** in DMSO can be stored for up to 6 months at -80°C and for 1 month at -20°C.^{[1][2]} It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q5: Are there any known degradation products of **S26131**?

A5: Currently, there is no publicly available information detailing the specific degradation products of **S26131**. As a precautionary measure, it is recommended to handle the compound and its solutions with care, avoiding harsh conditions such as extreme pH, strong oxidizing agents, and prolonged exposure to high temperatures.

Q6: Is **S26131** sensitive to light?

A6: While specific photostability studies for **S26131** are not readily available, the related compound melatonin has been shown to undergo photodegradation.^[4] Therefore, it is prudent to protect **S26131** solutions from direct light by using amber vials or by covering the containers with aluminum foil.

Q7: Are there any known chemical incompatibilities for **S26131**?

A7: There is no specific information on the chemical incompatibilities of **S26131**. Standard laboratory practice dictates avoiding contact with strong oxidizing agents. When preparing formulations for in vivo studies, it is essential to use high-purity solvents and reagents to minimize the risk of unwanted reactions.

Troubleshooting Guide

Issue: My **S26131** solution appears cloudy or has visible precipitate.

- Possible Cause: The compound may not be fully dissolved or may have precipitated out of solution upon storage.
- Solution:

- Gently warm the solution (e.g., in a 37°C water bath) and sonicate until the solution becomes clear.[\[3\]](#)
- For DMSO stock solutions, ensure that the DMSO is of high purity and has not absorbed moisture, as this can reduce solubility.[\[1\]](#)
- When preparing aqueous-based working solutions, ensure the final concentration of **S26131** does not exceed its solubility limit in the chosen solvent system.

Issue: I am observing inconsistent results in my experiments using **S26131**.

- Possible Cause 1: Degradation of the **S26131** stock solution.
- Solution:
 - Ensure that the stock solution has been stored correctly at -80°C or -20°C and is within the recommended use-by period (6 months at -80°C, 1 month at -20°C).[\[1\]](#)[\[2\]](#)
 - Avoid repeated freeze-thaw cycles by preparing and storing aliquots.
 - Prepare fresh working solutions from the stock solution for each experiment.
- Possible Cause 2: Improper preparation of working solutions.
- Solution:
 - Follow the recommended protocols for preparing in vivo formulations precisely, adding each solvent in the specified order and ensuring complete mixing at each step.[\[2\]](#)
 - For in vivo experiments, it is highly recommended to prepare the working solution freshly on the day of use.[\[2\]](#)

Data Summary

Table 1: Storage Conditions for **S26131**

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
4°C	2 years	
Solution (in DMSO)	-80°C	6 months
-20°C	1 month	

Data sourced from MedchemExpress and TargetMol.[\[1\]](#)[\[3\]](#)

Table 2: Example Formulations for In Vivo Studies

Protocol	Solvent Composition	Max Solubility	Appearance
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (2.51 mM)	Clear solution
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	1.25 mg/mL (2.51 mM)	Suspended solution
3	10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (2.51 mM)	Clear solution

Data sourced from MedchemExpress.[\[2\]](#)

Experimental Protocols

Protocol: Preparation of **S26131** Stock and Working Solutions

1. Preparation of a 10 mM DMSO Stock Solution:

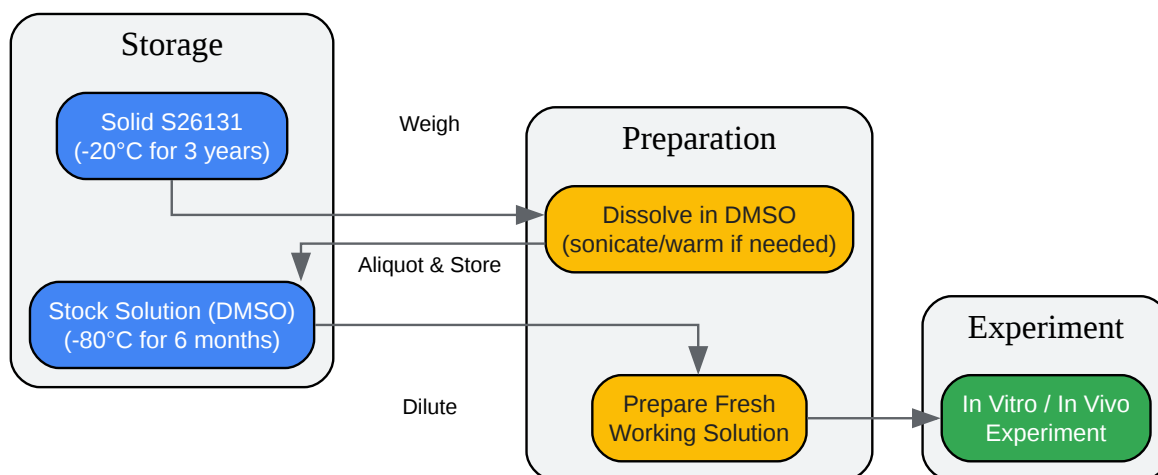
- Materials: **S26131** powder, anhydrous DMSO.
- Procedure:

- Weigh the required amount of **S26131** powder. The molecular weight of **S26131** is 498.61 g/mol .
- Add the appropriate volume of DMSO to achieve a final concentration of 10 mM.
- If necessary, gently warm and sonicate the mixture until the solid is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -80°C for up to 6 months or -20°C for up to 1 month.[1][2]

2. Preparation of a Working Solution for In Vivo Administration (Example using Protocol 1):

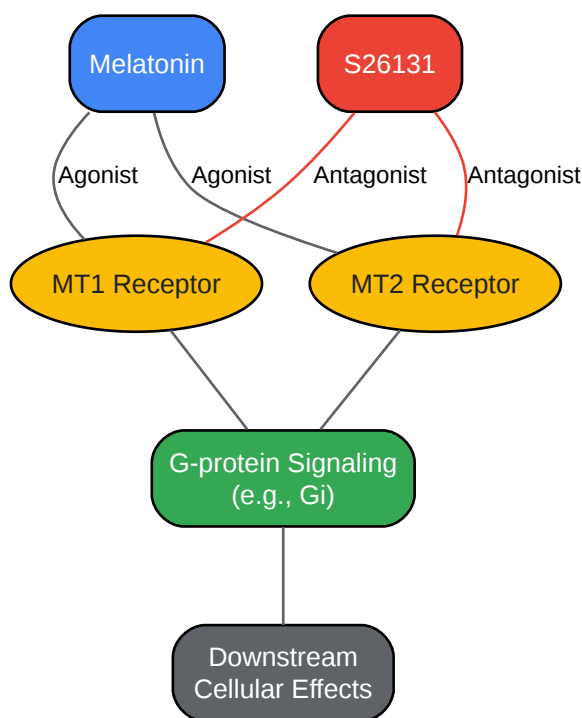
- Materials: 10 mM **S26131** in DMSO, PEG300, Tween-80, Saline.
- Procedure (for 1 mL of working solution at 1.25 mg/mL):
 - Start with 100 µL of a 12.5 mg/mL **S26131** stock solution in DMSO.
 - Add 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 µL of saline to bring the final volume to 1 mL and mix well.
 - This working solution should be prepared fresh on the day of the experiment.[2]

Visualizations



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Caption: Workflow for proper handling and storage of **S26131**.



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Caption: **S26131** as an antagonist of MT1/MT2 melatonin receptors.

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